

Physical properties of 5-tert-Butyl-m-xylene (boiling point, melting point, density)

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Compound of Interest

Compound Name: 5-tert-Butyl-m-xylene

Cat. No.: B1265441

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An In-depth Technical Guide on the Physical Properties of 5-tert-Butyl-m-xylene

For researchers, scientists, and professionals engaged in drug development and chemical synthesis, a thorough understanding of the physical properties of chemical entities is paramount. This guide provides a detailed overview of the core physical characteristics of **5-tert-Butyl-m-xylene**, a key intermediate in various synthetic processes.

Core Physical Properties

5-tert-Butyl-m-xylene, with the IUPAC name 1-tert-butyl-3,5-dimethylbenzene, is an aromatic hydrocarbon. At room temperature, it exists as a colorless liquid.^[1] Its physical state and characteristics are crucial for handling, storage, and reaction setup.

Data Summary

The quantitative physical properties of **5-tert-Butyl-m-xylene** are summarized in the table below, compiled from various sources to provide a comprehensive and comparative overview.

Physical Property	Value	Conditions	Source(s)
Boiling Point	207–209 °C	at 1013 hPa	[1]
	205–206 °C	(lit.)	[2][3]
Melting Point	-22 °C	[1]	
	-18 °C	[2][3]	
Density	0.86 g/mL	Not specified	[1][4]
	0.867 g/mL	at 25 °C (lit.)	[2][3]
	0.86 g/cm ³	at 20 °C	

Experimental Protocols

While specific experimental protocols for the determination of these properties for **5-tert-Butyl-m-xylene** are not detailed in the cited literature, standard methodologies are employed for such characterizations.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point is distillation.

General Protocol:

- The liquid is placed in a distillation flask with boiling chips to ensure smooth boiling.
- A thermometer is positioned such that the top of the bulb is level with the bottom of the side-arm of the distillation flask.
- The flask is heated, and the temperature is recorded when the liquid is boiling and its vapor is condensing on the thermometer bulb, leading to a stable temperature reading. This temperature is the boiling point at the recorded atmospheric pressure.

For more precise measurements, a Thiele tube or a micro-boiling point apparatus can be used, especially for small sample quantities.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For substances like **5-tert-Butyl-m-xylene**, which is a liquid at room temperature, this property is determined by cooling the substance until it freezes and then slowly heating it to observe the melting range.

General Protocol:

- A small sample of the solidified compound is placed in a capillary tube.
- The capillary tube is placed in a melting point apparatus (e.g., a Thiele tube with oil or an automated instrument).
- The sample is heated at a slow, controlled rate.
- The temperature range from which the first drop of liquid appears to the point at which the entire sample has melted is recorded as the melting point range. A narrow melting range is indicative of a pure compound.

Density Measurement

Density is the mass of a substance per unit volume. For liquids like **5-tert-Butyl-m-xylene**, density can be determined using several methods.

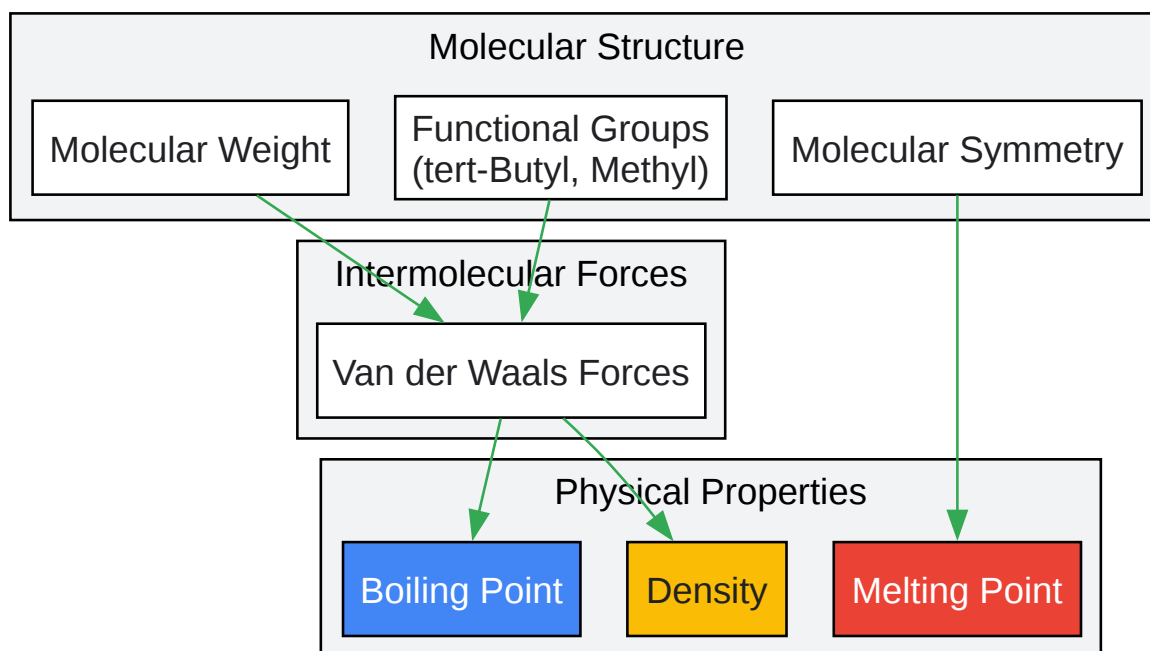
General Protocol using a Pycnometer:

- The mass of a clean, dry pycnometer (a flask with a specific volume) is accurately measured.
- The pycnometer is filled with the liquid, and its mass is measured again.
- The temperature of the liquid is recorded.
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Alternatively, a hydrometer or a vibrating tube densimeter can be used for rapid and accurate density measurements.^[5]

Logical Relationships of Physical Properties

The physical properties of a compound are interconnected and are fundamentally determined by its molecular structure and the resulting intermolecular forces.



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Caption: Relationship between molecular structure and physical properties.

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